

An In-depth Technical Guide to 2,5-Dimethylphenol

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Compound of Interest

Compound Name: 2,5-Dimethylphenol

Cat. No.: B165462

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This guide provides comprehensive information on **2,5-Dimethylphenol**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identity, physicochemical properties, detailed experimental protocols for synthesis, purification, and analysis, along with spectral data and safety information.

Chemical Identity

CAS Number: 95-87-4[1][2][3][4]

Synonyms: **2,5-Dimethylphenol** is also known by a variety of other names. A comprehensive list of its synonyms is provided in the table below.

Synonym
2,5-Xylenol
p-Xylenol
2-Hydroxy-p-xylene
1-Hydroxy-2,5-dimethylbenzene
Phenol, 2,5-dimethyl-
3,6-Dimethylphenol
6-Methyl-m-cresol
1,2,5-Xylenol
2,5-DMP
1,4-Dimethyl-2-hydroxybenzene

Physicochemical Properties

A summary of the key physicochemical properties of **2,5-Dimethylphenol** is presented in the following table for easy reference and comparison.

Property	Value
Molecular Formula	C ₈ H ₁₀ O
Molecular Weight	122.16 g/mol
Appearance	Colorless to off-white crystalline solid[2]
Melting Point	75-77 °C
Boiling Point	212 °C
Density	0.971 g/cm ³ at 25 °C
Solubility in Water	5.3 g/L at 25 °C
Solubility in Organic Solvents	Soluble in ethanol, ether, acetone, and benzene[1]
pKa	10.22
LogP	2.30

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **2,5-Dimethylphenol** are provided below.

Synthesis Protocol: From 2,5-Dimethylaniline

A common laboratory-scale synthesis of **2,5-Dimethylphenol** involves the diazotization of 2,5-dimethylaniline followed by hydrolysis of the resulting diazonium salt.

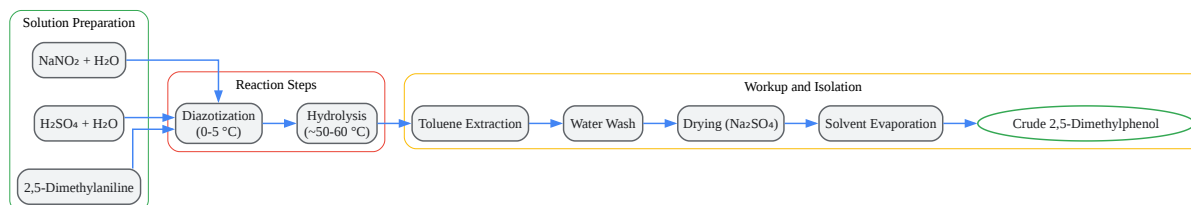
Reagents:

- 2,5-Dimethylaniline
- Concentrated Sulfuric Acid (H₂SO₄)
- Sodium Nitrite (NaNO₂)
- Deionized Water

- Toluene
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- Preparation of the Amine Salt Solution: In a flask, cautiously add 2,5-dimethylaniline to a solution of sulfuric acid in water while cooling in an ice bath to maintain the temperature below 10 °C.
- Diazotization: Slowly add an aqueous solution of sodium nitrite to the amine salt solution, keeping the temperature between 0-5 °C with constant stirring. The addition should be controlled to prevent the temperature from rising.
- Hydrolysis: Gently heat the solution containing the diazonium salt to approximately 50-60 °C. The diazonium salt will decompose to form **2,5-dimethylphenol**, evolving nitrogen gas.
- Extraction: After the evolution of nitrogen ceases, cool the reaction mixture to room temperature. Extract the product with toluene.
- Washing and Drying: Wash the combined organic extracts with water to remove any remaining acid. Dry the toluene solution over anhydrous sodium sulfate.
- Isolation: Remove the toluene by rotary evaporation to yield the crude **2,5-dimethylphenol**.



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Synthesis workflow for **2,5-Dimethylphenol** from 2,5-Dimethylaniline.

Purification Protocol: Recrystallization

The crude **2,5-Dimethylphenol** can be purified by recrystallization to obtain a product of high purity.

Reagents:

- Crude **2,5-Dimethylphenol**
- Ethanol
- Deionized Water

Procedure:

- Dissolve the crude **2,5-dimethylphenol** in a minimal amount of hot ethanol.
- Slowly add hot deionized water to the solution until a slight turbidity persists.
- Add a small amount of hot ethanol to redissolve the precipitate and obtain a clear solution.
- Allow the solution to cool slowly to room temperature, and then cool further in an ice bath to induce crystallization.
- Collect the crystals by vacuum filtration and wash them with a small amount of cold ethanol-water mixture.
- Dry the purified crystals in a desiccator under vacuum.

Analytical Protocols

- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m particle size).
- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 60:40 v/v).
- Flow Rate: 1.0 mL/min.

- Detection: UV detection at 270 nm.
- Injection Volume: 10 μ L.
- Column: A nonpolar capillary column such as a 5% phenyl-methylpolysiloxane (e.g., 30 m x 0.25 mm i.d., 0.25 μ m film thickness).
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 80 $^{\circ}$ C, hold for 2 minutes.
 - Ramp to 200 $^{\circ}$ C at a rate of 10 $^{\circ}$ C/min.
 - Hold at 200 $^{\circ}$ C for 5 minutes.
- Injector Temperature: 250 $^{\circ}$ C.
- MS Transfer Line Temperature: 280 $^{\circ}$ C.
- Ion Source Temperature: 230 $^{\circ}$ C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-300.

Spectral Data

- Infrared (IR) Spectrum: The IR spectrum of **2,5-Dimethylphenol** will exhibit a broad absorption band in the region of 3200-3600 cm^{-1} due to the O-H stretching of the phenolic group. C-H stretching vibrations of the methyl groups and the aromatic ring will appear around 2850-3100 cm^{-1} . Aromatic C=C stretching bands will be observed in the 1450-1600 cm^{-1} region.
- ^1H NMR Spectrum: The proton NMR spectrum will show a singlet for the phenolic proton (variable chemical shift, typically between 4-7 ppm, exchangeable with D_2O). The aromatic protons will appear as multiplets in the aromatic region (6.5-7.5 ppm). The methyl protons

will give rise to two singlets, each integrating to three protons, in the upfield region (around 2.2-2.4 ppm).

- **^{13}C NMR Spectrum:** The carbon NMR spectrum will display eight distinct signals corresponding to the eight carbon atoms in the molecule. The carbon bearing the hydroxyl group will be the most downfield among the aromatic carbons.
- **Mass Spectrum:** The mass spectrum will show a prominent molecular ion peak (M^+) at m/z 122. A significant fragment ion is typically observed at m/z 107, corresponding to the loss of a methyl group ($[\text{M}-\text{CH}_3]^+$).

Safety Information

2,5-Dimethylphenol is a toxic and corrosive substance. It is harmful if swallowed or in contact with skin and can cause severe skin burns and eye damage. It is also toxic to aquatic life with long-lasting effects.[3]

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Work in a well-ventilated area, preferably in a fume hood.
- Avoid inhalation of dust and vapors.
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention.
- Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as oxidizing agents and bases.

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